

An In-depth Technical Guide to 3,5-Difluoro-2-methylbenzoic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3,5-Difluoro-2-methylbenzoic acid

Cat. No.: B1319548

[Get Quote](#)

This technical guide provides a comprehensive overview of the molecular structure, properties, and key data for **3,5-Difluoro-2-methylbenzoic acid**, a fluorinated aromatic carboxylic acid of interest to researchers and professionals in drug development and chemical synthesis.

Core Molecular Data

3,5-Difluoro-2-methylbenzoic acid is a substituted benzoic acid derivative. The presence of two fluorine atoms and a methyl group on the benzene ring influences its chemical reactivity and physical properties.

Quantitative Molecular and Physical Data

The fundamental properties of **3,5-Difluoro-2-methylbenzoic acid** are summarized in the table below. This data is essential for experimental design, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C ₈ H ₆ F ₂ O ₂ [1] [2]
Molecular Weight	172.13 g/mol [1] [2]
IUPAC Name	3,5-difluoro-2-methylbenzoic acid [2]
CAS Number	1003710-06-2 [1] [2] [3]
Canonical SMILES	CC1=C(C=C(C=C1F)F)C(=O)O [2]
InChI	InChI=1S/C8H6F2O2/c1-4-6(8(11)12)2-5(9)3-7(4)10/h2-3H,1H3,(H,11,12) [2]
InChIKey	PTGLKDIYYKDEQX-UHFFFAOYSA-N [2]

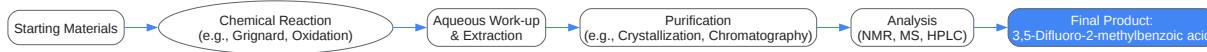
Molecular Structure Visualization

The two-dimensional chemical structure of **3,5-Difluoro-2-methylbenzoic acid** is depicted below. This diagram illustrates the arrangement of the constituent atoms and the positions of the fluoro and methyl substituents on the benzoic acid backbone.

Molecular structure of **3,5-Difluoro-2-methylbenzoic acid**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **3,5-Difluoro-2-methylbenzoic acid** are typically proprietary or published in specialized scientific literature and patents. As a useful research chemical, its synthesis would likely involve multi-step organic reactions.[\[1\]](#) A general, illustrative workflow for the synthesis of a substituted benzoic acid is provided below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. 3,5-Difluoro-2-methylbenzoic acid | C8H6F2O2 | CID 20111761 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. indiamart.com [indiamart.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3,5-Difluoro-2-methylbenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1319548#3-5-difluoro-2-methylbenzoic-acid-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com